

Desethylene Ciprofloxacin: An In-depth Technical Guide on a Key Metabolite of Ciprofloxacin

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Compound of Interest

Compound Name: Desethylene ciprofloxacin

Cat. No.: B035067

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Introduction

Ciprofloxacin, a broad-spectrum fluoroquinolone antibiotic, is extensively used in the treatment of various bacterial infections. Its efficacy and safety profile are influenced by its metabolism, which leads to the formation of several metabolites. Among these, **desethylene ciprofloxacin** is a major metabolite, resulting from the modification of the piperazinyl group of the parent compound.^[1] This technical guide provides a comprehensive overview of **desethylene ciprofloxacin**, focusing on its metabolic pathway, pharmacokinetic profile, analytical quantification, and toxicological assessment. This document is intended to serve as a core resource for researchers, scientists, and drug development professionals engaged in the study of ciprofloxacin and its metabolic fate.

Chemical Structure and Properties

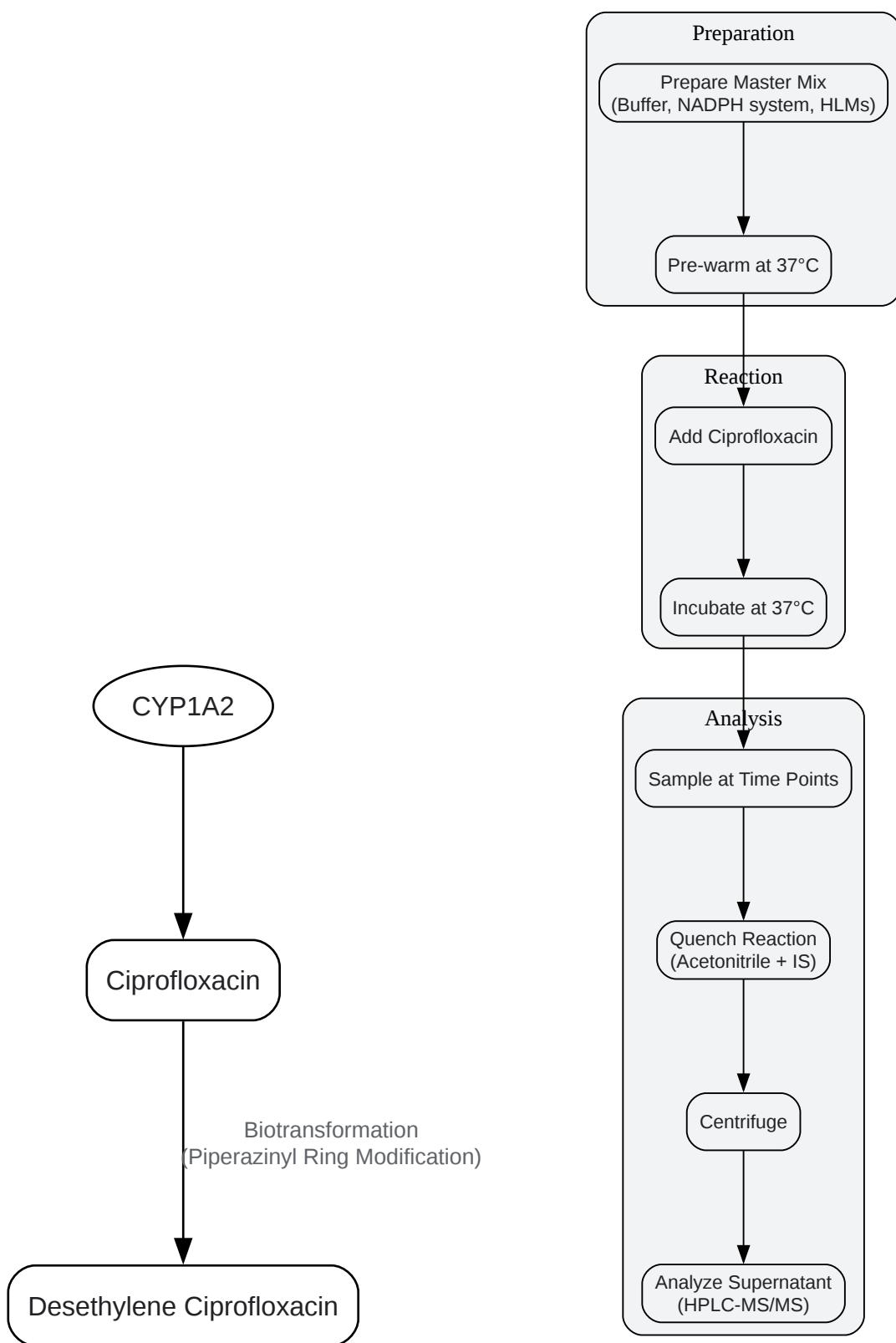
Desethylene ciprofloxacin is formed through the biotransformation of the piperazine ring of ciprofloxacin. The chemical structures of both ciprofloxacin and **desethylene ciprofloxacin** are presented below.

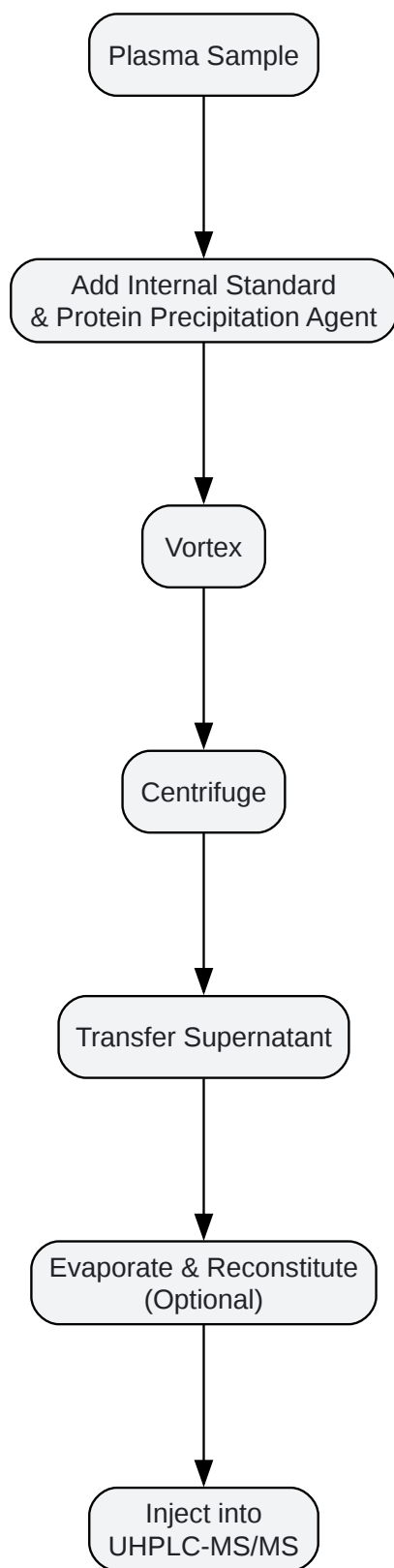
Table 1: Chemical Properties of **Desethylene Ciprofloxacin**

Property	Value	Source
Chemical Name	7-[(2-aminoethyl)amino]-1-cyclopropyl-6-fluoro-1,4-dihydro-4-oxo-3-quinolinecarboxylic acid	[2]
Molecular Formula	C ₁₅ H ₁₆ FN ₃ O ₃	[2]
Molecular Weight	317.31 g/mol	[3]
CAS Number	103222-12-4	[4]

Metabolic Pathway of Ciprofloxacin to Desethylene Ciprofloxacin

The metabolism of ciprofloxacin to **desethylene ciprofloxacin** primarily occurs in the liver and is mediated by the cytochrome P450 enzyme system, with CYP1A2 being a key enzyme involved in this transformation.[3][5] The formation of **desethylene ciprofloxacin** involves the removal of an ethylene group from the piperazine ring of ciprofloxacin.





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